

# 2,6-diisopropylaniline CAS number and safety data

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## Compound of Interest

Compound Name: Diisopropylaniline

Cat. No.: B050358

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An In-depth Technical Guide to 2,6-**Diisopropylaniline**: CAS Number and Safety Data

For researchers, scientists, and drug development professionals, a thorough understanding of the chemical properties and safety protocols for all reagents is paramount. This guide provides a comprehensive overview of 2,6-**diisopropylaniline**, focusing on its Chemical Abstracts Service (CAS) number and detailed safety information.

CAS Number: 24544-04-5[1][2][3]

## Physicochemical Properties

2,6-**Diisopropylaniline** is a colorless to light yellow liquid.[4] Like many anilines, samples may appear yellow or brown.[2] It is sparingly soluble in water.[4]

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>19</sub> N	[1]
Molecular Weight	177.29 g/mol	[1][5]
Melting Point	-45 °C / -49 °F	[6]
Boiling Point	257 °C / 494.6 °F @ 760 mmHg	[6]
Density	0.940 g/cm <sup>3</sup>	[6]
Vapor Pressure	<0.01 mmHg @ 20 °C	[6]
Flash Point	123 °C / 253.4 °F	[6]
Autoignition Temperature	400 °C / 752 °F	[6]
log Pow (Partition Coefficient)	3.18	[6]

## Toxicological Data

Test	Species	Route	Value	Source
LD50	Rat	Oral	3204 mg/kg	[6]
Skin Corrosion/Irritation	Rabbit	Skin	No skin irritation - 4 h	
Aquatic Toxicity (EC50)	Fathead Minnow	-	14.9 mg/l - 96 h	

Absorption into the body can lead to the formation of methemoglobin.[7]

## Hazard Identification and Safety Precautions

GHS Hazard Statements:

- H319: Causes serious eye irritation.

- H412: Harmful to aquatic life with long lasting effects.[8]

#### Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P273: Avoid release to the environment.[8]
- P280: Wear eye protection/ face protection.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P337 + P313: If eye irritation persists: Get medical advice/ attention.
- P501: Dispose of contents/ container to an approved waste disposal plant.

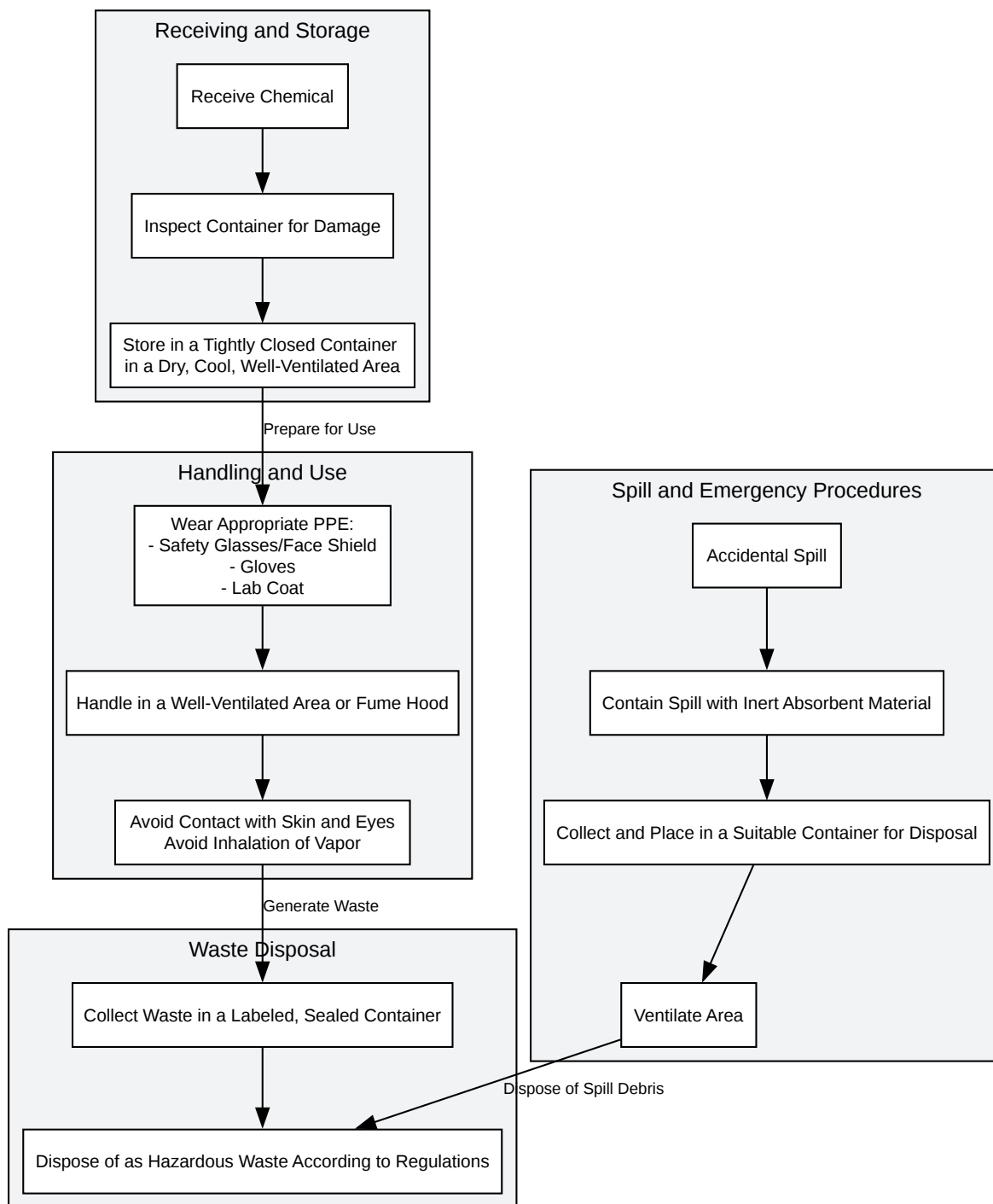
## Experimental Protocols

Detailed experimental protocols for the toxicological data cited are not available in the provided safety data sheets. The summary data is typically derived from standardized OECD (Organisation for Economic Co-operation and Development) or EPA (Environmental Protection Agency) test guidelines.

## Safe Handling and Storage Workflow

The following diagram outlines the recommended workflow for the safe handling and storage of 2,6-diisopropylaniline.

## Safe Handling Workflow for 2,6-Diisopropylaniline



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Caption: Safe handling workflow for 2,6-diisopropylaniline.

## First Aid Measures

- If inhaled: Move person into fresh air.
- In case of skin contact: Wash off with soap and plenty of water.[8]
- In case of eye contact: Rinse out with plenty of water. Call an ophthalmologist.
- If swallowed: Do NOT induce vomiting. Rinse mouth with water if the person is conscious.[6]  
[8]

In all cases of doubt, or when symptoms persist, seek medical advice.[8]

## Fire-Fighting Measures

- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[9]
- Unsuitable extinguishing media: Water jet.[8]
- Special hazards: When heated to decomposition, it emits toxic vapors of NOx.[4]

## Accidental Release Measures

- Personal precautions: Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.[9]
- Environmental precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[9]
- Methods for cleaning up: Soak up with inert absorbent material and dispose of as hazardous waste. Keep in suitable, closed containers for disposal.[9]

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## References

- 1. chemscene.com [chemscene.com]
- 2. 2,6-Diisopropylaniline - Wikipedia [en.wikipedia.org]
- 3. 2,6-Diisopropylaniline | 24544-04-5 [chemicalbook.com]
- 4. Page loading... [guidechem.com]
- 5. Diisopropylaniline | C<sub>12</sub>H<sub>19</sub>N | CID 32484 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. fishersci.com [fishersci.com]
- 7. 2,6-Diisopropylaniline - Hazardous Agents | Haz-Map [haz-map.com]
- 8. chemos.de [chemos.de]
- 9. chemicalbook.com [chemicalbook.com]
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